

An In-depth Technical Guide to Acetylsventenic Acid (CAS Number: 126737-42-6)

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Compound of Interest

Compound Name: *Acetylsventenic acid*

Cat. No.: *B15591364*

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Disclaimer: A comprehensive review of publicly available scientific literature reveals a significant scarcity of experimental data specifically for **Acetylsventenic acid** (CAS: 126737-42-6). While the compound is commercially available and its basic chemical properties are known, there is a notable absence of peer-reviewed studies detailing its specific biological activities, quantitative data from assays, and established mechanisms of action.

This guide consolidates the available chemical information for **Acetylsventenic acid** and presents hypothesized biological activities and experimental protocols based on the well-documented properties of structurally similar ent-kaurane diterpenoids isolated from the same genus, *Rabdosia*. The information regarding biological pathways and experimental methodologies should be considered illustrative and foundational for future research, rather than established findings for this specific compound.

Core Compound Information

Acetylsventenic acid is a natural product classified as a diterpenoid.^[1] It is an acetylated derivative of Sventenic acid and has been isolated from plants of the *Rabdosia* genus, notably *Rabdosia excisa*.^{[1][2]}

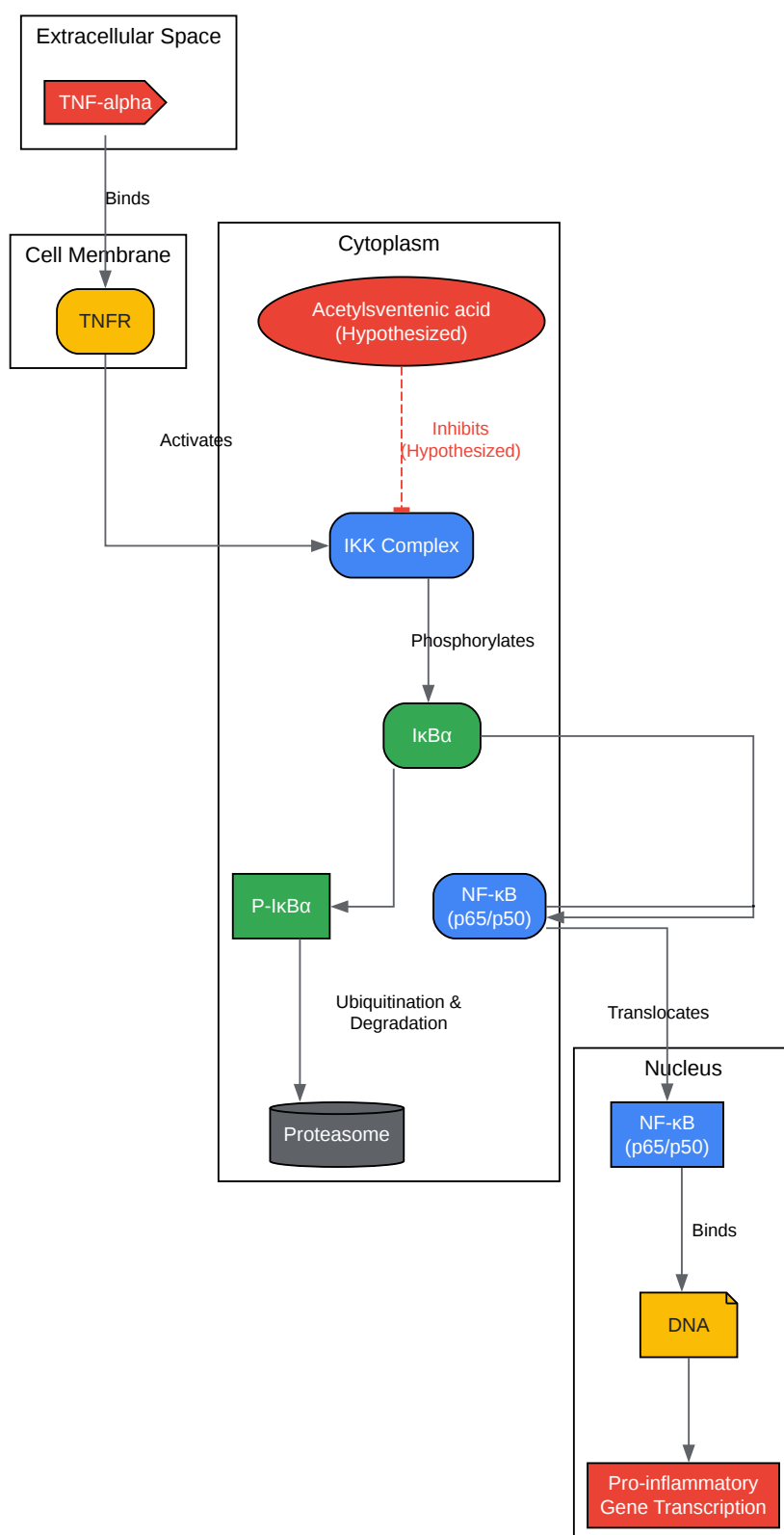
Table 1: Physicochemical Properties of **Acetylsventenic Acid**

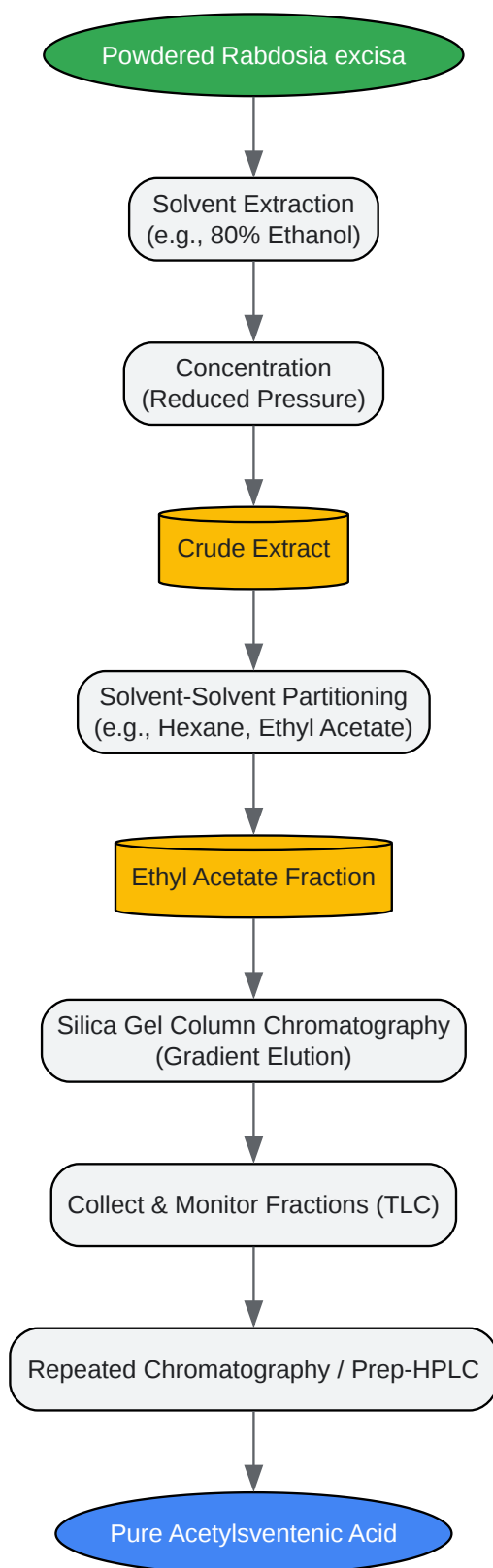
Property	Value	Source(s)
CAS Number	126737-42-6	[3]
Molecular Formula	C ₂₂ H ₃₂ O ₄	[3]
Molecular Weight	360.5 g/mol	[3]
IUPAC Name	(1R,2S,4S,5S,9S,10S,13R)-2-acetyloxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0 ^{.1,10} .0 ^{4,9}]hexadecane-5-carboxylic acid	[3]
Appearance	Powder (unconfirmed)	[3]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate	[4]
Predicted Boiling Point	475.1 ± 45.0 °C at 760 mmHg	[3]
Predicted Density	1.2 ± 0.1 g/cm ³	[3]
Predicted LogP	5.39	[3]

Hypothesized Biological Activity and Mechanism of Action

While direct experimental evidence for **Acetylsventenic acid** is lacking, the biological activities of other ent-kaurane diterpenoids from *Rabdosia* species are well-documented.[5][6][7] These compounds are known to possess cytotoxic and anti-inflammatory properties.[7][8] It is hypothesized that **Acetylsventenic acid** may share these characteristics.

A plausible mechanism for the anti-inflammatory effects of diterpenoids from *Rabdosia excisa* is the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.[9] NF-κB is a critical transcription factor that regulates the expression of pro-inflammatory genes.[10] It is hypothesized that **Acetylsventenic acid** may inhibit the activation of the IKK complex, which would prevent the degradation of IκBα and keep NF-κB sequestered in the cytoplasm, thereby blocking the transcription of inflammatory mediators.[10]







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